

Commercial Sourcing and Purity Assessment of Monononyl Phthalate-d4: A Technical Guide

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Compound of Interest

Compound Name: Monononyl Phthalate-d4

Cat. No.: B1152477

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial sources for **Monononyl Phthalate-d4**, a crucial internal standard for various analytical applications. Furthermore, it outlines detailed methodologies for the verification of its chemical and isotopic purity, ensuring the accuracy and reliability of experimental data.

Commercial Availability

Monononyl Phthalate-d4 is available from several reputable suppliers of stable isotope-labeled compounds. The table below summarizes key information from various vendors to facilitate procurement.

Supplier	Catalog Number	Stated Chemical Purity	Stated Isotopic Purity (atom % D)	CAS Number
Santa Cruz Biotechnology	sc-212433	Information available on lot-specific Certificate of Analysis	Information available on lot-specific Certificate of Analysis	2514564-42-0
Clearsynth	CS-S-1354	High quality, Certificate of Analysis provided	Certificate of Analysis provided	Not specified
LGC Standards	D-7578	min 98%	99 atom % D	2514564-42-0
CDN Isotopes	D-7492 (related compound)	98%	99 atom % D	1398065-94-5

Purity Assessment Methodologies

The purity of **Monononyl Phthalate-d4** is typically established through a combination of chromatographic and spectroscopic techniques. Gas Chromatography-Mass Spectrometry (GC-MS) is employed to determine chemical purity by identifying and quantifying any unlabeled phthalate or other organic impurities. Quantitative Nuclear Magnetic Resonance (qNMR) spectroscopy serves as a powerful tool for confirming the isotopic enrichment and providing an absolute measure of purity.

Experimental Protocol 1: Determination of Chemical Purity by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines the general procedure for assessing the chemical purity of **Monononyl Phthalate-d4** using GC-MS with an internal standard.

1. Materials and Reagents:

- **Monononyl Phthalate-d4** sample
- Unlabeled Monononyl Phthalate reference standard
- High-purity solvent (e.g., Hexane or Ethyl Acetate)
- Internal Standard (IS) solution of known concentration (e.g., a different deuterated phthalate not present in the sample)
- GC-MS system equipped with a suitable capillary column (e.g., 5% phenyl-methylpolysiloxane)

2. Sample Preparation:

- Accurately weigh a known amount of the **Monononyl Phthalate-d4** sample and dissolve it in a precise volume of the chosen solvent to create a stock solution of known concentration.
- Prepare a series of calibration standards by spiking known concentrations of the unlabeled Monononyl Phthalate reference standard into solutions containing a constant concentration of the internal standard.
- Prepare the **Monononyl Phthalate-d4** sample for analysis by adding a known amount of the internal standard solution.

3. GC-MS Analysis:

- Injector: Splitless mode, 250 °C
- Oven Program: Initial temperature of 100 °C, hold for 1 minute, ramp to 280 °C at 15 °C/min, hold for 10 minutes.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Mass Spectrometer: Electron Ionization (EI) at 70 eV.
- Scan Range: m/z 50-500.

- Data Acquisition: Full scan mode to identify any potential impurities. Selected Ion Monitoring (SIM) mode can be used for enhanced sensitivity in quantification.

4. Data Analysis:

- Identify the peaks corresponding to **Monononyl Phthalate-d4**, unlabeled Monononyl Phthalate, and the internal standard based on their retention times and mass spectra.
- Generate a calibration curve by plotting the ratio of the peak area of the unlabeled Monononyl Phthalate to the internal standard against the concentration of the unlabeled standard.
- Calculate the concentration of any unlabeled Monononyl Phthalate impurity in the deuterated sample using the calibration curve.
- Express the chemical purity as the percentage of **Monononyl Phthalate-d4** relative to the total integrated peak area of all components.

Experimental Protocol 2: Determination of Isotopic Purity by Quantitative NMR (qNMR)

This protocol describes the use of ^1H qNMR to determine the isotopic enrichment of **Monononyl Phthalate-d4**.

1. Materials and Reagents:

- **Monononyl Phthalate-d4** sample
- High-purity deuterated solvent (e.g., Chloroform-d, CDCl_3)
- Internal calibration standard of known purity and concentration (e.g., Maleic Anhydride)
- NMR spectrometer (≥ 400 MHz recommended)

2. Sample Preparation:

- Accurately weigh a known amount of the **Monononyl Phthalate-d4** sample and the internal calibration standard into an NMR tube.

- Add a precise volume of the deuterated solvent to dissolve the sample and standard completely.

3. NMR Data Acquisition:

- Acquire a quantitative ^1H NMR spectrum. Key parameters include:
 - Sufficiently long relaxation delay (D1) to ensure full relaxation of all protons (typically 5 times the longest T1 value).
 - A 90° pulse angle.
 - A sufficient number of scans to achieve a high signal-to-noise ratio.

4. Data Analysis:

- Process the NMR spectrum, including phasing and baseline correction.
- Integrate the signals corresponding to the protons of **Monononyl Phthalate-d4** and the protons of the internal standard.
- The purity of the **Monononyl Phthalate-d4** can be calculated using the following formula:

$$\text{Purity (\%)} = (I_{\text{analyte}} / N_{\text{analyte}}) * (N_{\text{standard}} / I_{\text{standard}}) * (MW_{\text{analyte}} / MW_{\text{standard}}) * (m_{\text{standard}} / m_{\text{analyte}}) * \text{Purity}_{\text{standard}}$$

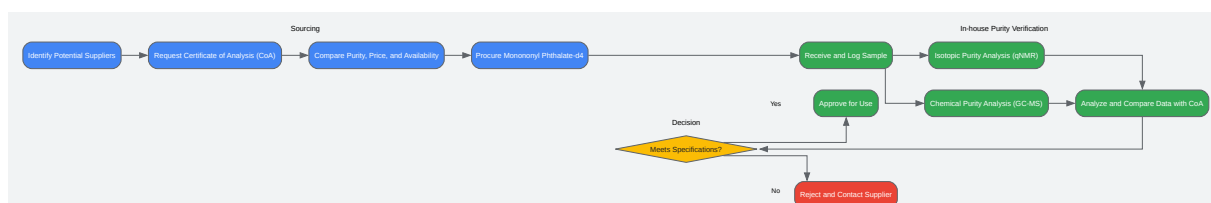
Where:

- I = Integral value
- N = Number of protons for the integrated signal
- MW = Molecular weight
- m = mass
- Purity_standard = Purity of the internal standard

- Isotopic enrichment is determined by comparing the integral of the residual proton signals in the deuterated positions with the integral of a non-deuterated proton signal within the same molecule.

Logical Workflow for Sourcing and Purity Verification

The following diagram illustrates the logical workflow from sourcing to the final verification of **Monononyl Phthalate-d4** purity.



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Caption: Workflow for sourcing and verifying the purity of **Monononyl Phthalate-d4**.

- To cite this document: BenchChem. [Commercial Sourcing and Purity Assessment of Monononyl Phthalate-d4: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1152477#commercial-sources-and-purity-of-monononyl-phthalate-d4>]

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